Proper Disposal Procedures for Fmoc-ß-HoPhe-OH

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Compound of Interest	
Compound Name:	*Fmoc-B-HoPhe-OH*
CAS No.:	*193954-28-8*
Cat. No.:	*B557516*

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Researchers and laboratory personnel must handle the disposal of Fmoc-ß-HoPhe-OH with diligence to ensure safety and regulatory compliance. As a derivative of the amino acid phenylalanine, this compound is a stable, white powder utilized in peptide synthesis and drug development.[1][2] While it is not classified as hazardous for transportation, proper disposal protocols are essential to minimize environmental impact.[3]

Personal Protective Equipment (PPE) and Handling

Before handling Fmoc-ß-HoPhe-OH for disposal, it is crucial to wear appropriate personal protective equipment. This includes:

- Eye Protection: Safety glasses or goggles.
- Hand Protection: Chemical-resistant gloves.
- Respiratory Protection: A dust mask or respirator to avoid inhalation of the powder.
- Body Protection: A lab coat or other protective clothing.

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Ensure adequate ventilation in the handling area to minimize dust generation and accumulation.[4]

Spill Management

In the event of a spill, the following steps should be taken:

- Containment: Prevent the powder from spreading or entering drains.
- Cleanup: Carefully sweep or vacuum the spilled material. For smaller spills, mixing with sand or vermiculite is recommended before transferring to a suitable container.[5]
- Disposal of Cleanup Materials: Place all contaminated materials, including cleaning tools and PPE, into a labeled, sealed container for proper disposal.

Disposal of Unused or Waste Fmoc-ß-HoPhe-OH

The primary method for the disposal of Fmoc-ß-HoPhe-OH is through a licensed waste disposal service. It is imperative to adhere to all federal, state, and local environmental regulations.

Step-by-Step Disposal Procedure:

- Containerization: Place the waste Fmoc-ß-HoPhe-OH in a clearly labeled, sealed, and appropriate waste container.
- Labeling: The label should clearly identify the contents as "Fmoc-ß-HoPhe-OH" and include any other information required by your institution's environmental health and safety (EHS) department.
- Storage: Store the waste container in a designated, secure area away from incompatible materials, such as strong oxidizing agents.[3]
- Arrangement for Pickup: Contact your institution's EHS department or a certified chemical waste disposal company to arrange for pickup and disposal.

Do not dispose of Fmoc-ß-HoPhe-OH by:

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- Flushing down the drain: This can be harmful to aquatic life and is against regulations.[4]
- Mixing with general trash: Uncontrolled disposal can lead to environmental contamination.

Summary of Key Information

Property	Information
Chemical Name	Fmoc-L-ß-homophenylalanine
Synonyms	Fmoc-ß-HoPhe-OH, (S)-Fmoc-3-amino-4-phenylbutyric acid
CAS Number	193954-28-8
Appearance	White powder[2]
Primary Use	Peptide synthesis, Drug development[1][2]
Disposal Method	Via approved disposal specialists[5]

Disposal Workflow

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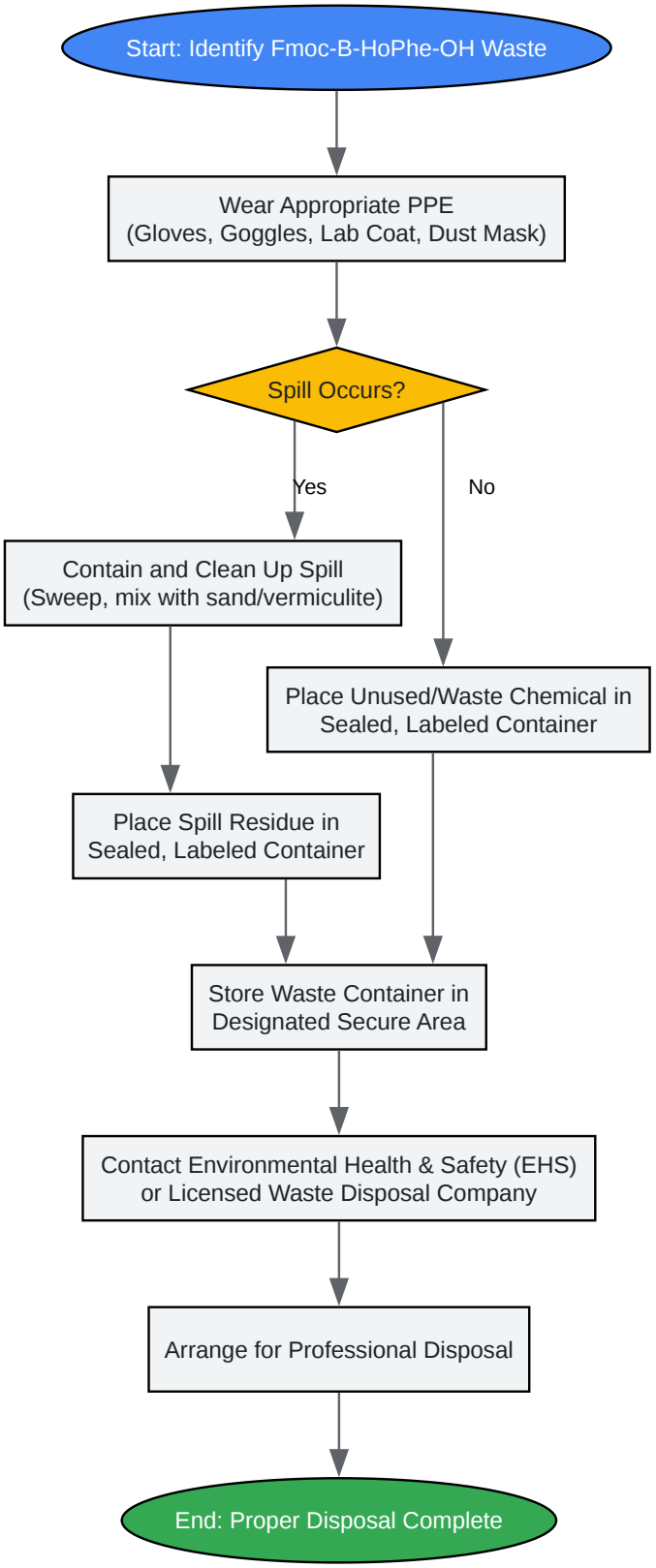

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Caption: Logical workflow for the proper disposal of **Fmoc-B-HoPhe-OH**.

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